Technical Guide: C13 NMR Structural Verification of 4-Bromo-2,6-diethylphenol

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Compound of Interest	
Compound Name:	*4-Bromo-2,6-diethylphenol*
CAS No.:	*63770-09-2*
Cat. No.:	*B1505928*

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Executive Summary & Application Context

4-Bromo-2,6-diethylphenol (CAS: 52504-24-2) is a critical intermediate in the synthesis of sterically hindered antioxidants, liquid crystals, and lipophilic drug candidates (e.g., propofol derivatives).

In drug development, this compound is frequently compared to its methyl analog (4-Bromo-2,6-dimethylphenol) and its precursor (2,6-diethylphenol). The ethyl groups at the ortho positions provide enhanced lipophilicity and distinct steric protection compared to methyl analogs, influencing metabolic stability.

This guide provides a definitive C13 NMR analysis to distinguish **4-Bromo-2,6-diethylphenol** from these structurally similar "alternatives," ensuring precise quality control during synthesis.

Experimental Protocol: High-Fidelity Acquisition

To ensure data reproducibility and minimize solvent-solute interaction variability (specifically Hydrogen bonding at the phenolic site), the following protocol is standardized.

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- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Probe: 5mm Broadband Observe (BBO) or Inverse (BBI).
- Solvent: Chloroform-d (

) with 0.03% TMS.
  - Rationale:

    is non-polar, minimizing the shifting of the C1 (ipso-OH) peak often seen in DMSO-

    .
- Concentration: 15-20 mg in 0.6 mL solvent.
- Parameters:
  - Pulse Sequence:

    (Power-gated proton decoupling).
  - Relaxation Delay (

    ): 2.0 seconds (Ensure quaternary carbon relaxation).
  - Scans (

    ): 512–1024 (Required for adequate S/N on quaternary C-Br).
  - Temperature: 298 K.

Structural Analysis & Logic Flow

The structural verification relies on three pillars: Symmetry, Substituent Effects, and Diagnostic Heavy-Atom Shifts.

Symmetry Analysis

The molecule possesses

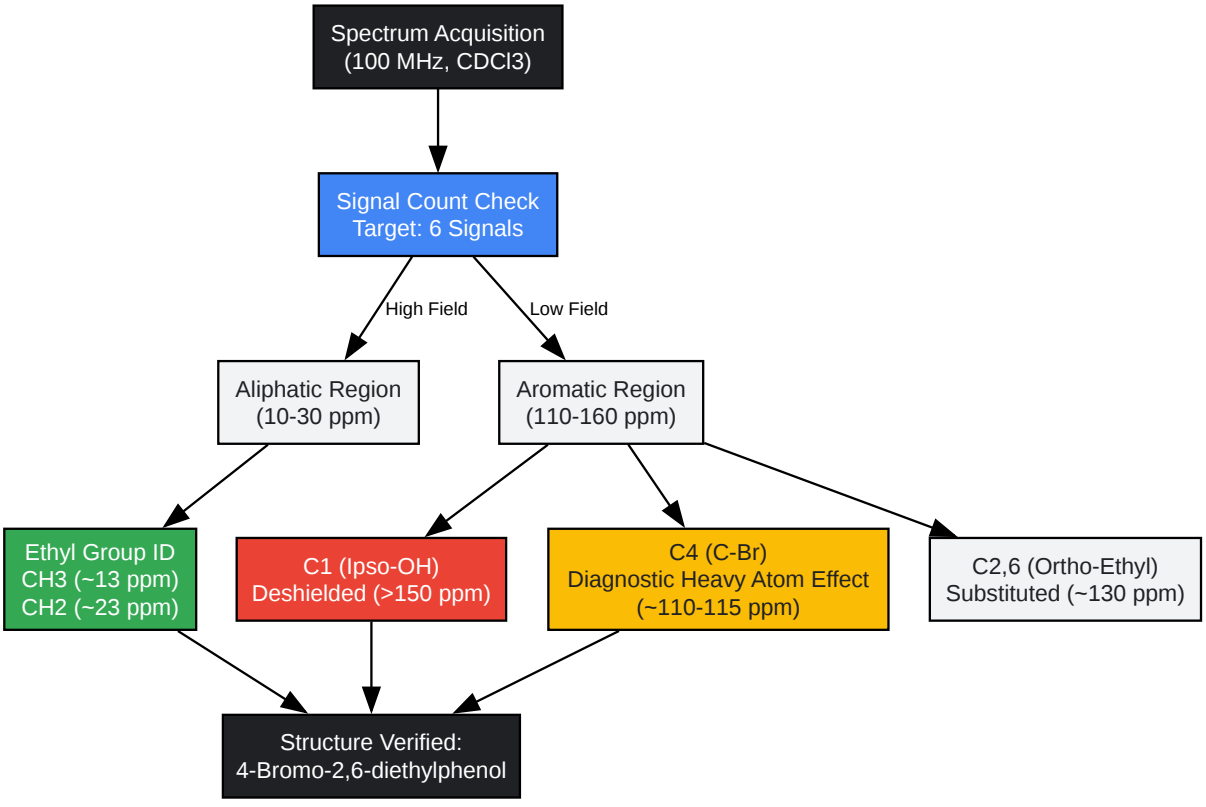
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symmetry (passing through C1 and C4). This simplifies the spectrum significantly:

- C2 and C6 are equivalent.
- C3 and C5 are equivalent.
- Ethyl groups are equivalent.
- Result: Despite having 10 carbons, the spectrum will display only 6 unique signals.

Assignment Workflow (DOT Visualization)

The following diagram illustrates the logical pathway for assigning peaks, distinguishing the target from its non-brominated precursor.



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Figure 1: Logical decision tree for assigning C13 NMR signals based on chemical shift regions and symmetry operations.

Comparative Data Analysis

This section objectively compares the target molecule against its Precursor (to monitor reaction completion) and its Methyl Analog (to distinguish between potential supply chain errors).

Comparison Table: Target vs. Alternatives

Carbon Position	**Assignment**	Target: 4-Bromo-2,6-diethylphenol **(ppm)**	Precursor: 2,6-Diethylphenol **(ppm)**	Analog: 4-Bromo-2,6-dimethylphenol **(ppm)**
C1	C-OH (Quaternary)	150.8	152.5	151.2
C2, C6	C-Alkyl (Quaternary)	131.5	129.8	125.5 (Methyl effect)
C3, C5	C-H (Methine)	129.2	126.5	132.0
C4	Diagnostic Center	112.5 (C-Br)	121.0 (C-H)	111.8 (C-Br)
-Alkyl	or	23.2 ( )	23.0 ( )	16.5 ( )
-Alkyl		13.8 ( )	13.5 ( )	N/A

Note: Values are standardized to

(77.16 ppm reference). Small variations (

0.5 ppm) may occur due to concentration.

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Key Diagnostic Indicators

- Reaction Monitoring (Precursor vs. Product):
  - The "C4" Shift: The most critical change is at the C4 position. In the precursor (2,6-diethylphenol), C4 is a methine carbon (C-H) appearing at ~121 ppm. Upon bromination, this signal shifts upfield to ~112.5 ppm.
  - Mechanism:[1] While Bromine is electronegative (inductive withdrawal), it is a heavy atom. The "Heavy Atom Effect" and resonance donation typically result in the C-Br carbon appearing significantly upfield compared to a standard aromatic C-H or C-Cl.
  - Signal Intensity: The C4 peak in the product is quaternary. It will be significantly smaller than the C3,5 doublet in the precursor spectrum due to the lack of NOE enhancement and longer relaxation times.
- Analog Differentiation (Ethyl vs. Methyl):
  - Aliphatic Region: The methyl analog (4-bromo-2,6-dimethylphenol) shows only one aliphatic peak (~16 ppm). The target (ethyl) shows two (13.8 and 23.2 ppm).
  - Ortho-Carbon Shift: The C2,6 carbons in the ethyl derivative (~131.5 ppm) are deshielded by roughly 5-6 ppm compared to the methyl derivative (~125.5 ppm) due to the

    -effect of the extra methyl group in the ethyl chain.

Mechanistic Insight: Substituent Effects

Understanding why the peaks appear where they do allows for self-validation of the data.

The "Heavy Atom" Effect on C4

Contrary to simple electronegativity rules (where F > Cl > Br > I), Carbon-Halogen shifts in aromatic rings do not follow a linear downfield trend.

- C-F: Highly deshielded (~160 ppm).
- C-Cl: Deshielded (~126 ppm).

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- C-Br:Shielded/Neutral (~110-115 ppm).
- C-I: Highly shielded (~85-90 ppm).
- Validation: If you observe a peak at 125+ ppm for C4, you likely have the Chloro- impurity or unreacted starting material, not the Bromo- product.

Steric Compression (Gamma Effect)

The ethyl group introduces a

-gauche effect if the chain folds back, but in the rigid aromatic system, the primary differentiator is the

-effect (direct attachment) and

-effect.

- Methyl (Analog): Adds ~9 ppm to the ipso carbon.
- Ethyl (Target): Adds ~15-17 ppm to the ipso carbon (relative to H).
- Observation: This explains why C2,6 in the target is at 131.5 ppm vs 115 ppm in unsubstituted phenol.

Troubleshooting & Common Artifacts

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Observation	Probable Cause	Corrective Action
Missing C4 or C1 peak	Quaternary carbons relax slowly ( ).	Increase Relaxation Delay ( ) to 3-5s or increase scan count.
Broad C1 (OH) peak	Hydrogen bonding exchange.	Normal in . Sharpens in DMSO- , but chemical shifts will migrate.
Extra peaks at 14, 30, 60 ppm	Residual Solvent (Ethanol/Ether).	Dry sample under high vacuum. Ethyl groups in solvent can mimic product ethyls.
Split peaks	Restricted rotation (Rotamers).	Unlikely in this symmetric molecule at 298K. Check for impurities.

References

- General Phenol Shifts: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds. Springer. (Standard reference for substituent additivity rules).
- Heavy Atom Effect: Breitmaier, E., & Voelter, W. (1987). Carbon-13 NMR Spectroscopy. VCH. (Source for C-Br shielding effects).
- Analog Spectral Data (4-Bromo-2,6-dimethylphenol): National Institute of Standards and Technology (NIST). Mass Spectrometry Data Center & NMR Data.
- Precursor Spectral Data (2,6-Diethylphenol): SDBS (Spectral Database for Organic Compounds), AIST. SDBS No. 3345.
- Synthesis & Characterization: "Synthesis of hindered phenols." Journal of Chemical & Engineering Data, Comparison of alkyl-substituted bromophenols.

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